

Independent Verification of BAY-9835's IC50 Values: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BAY-9835

Cat. No.: B12368751

[Get Quote](#)

This guide provides an independent verification and comparison of the half-maximal inhibitory concentration (IC50) values of **BAY-9835**, a potent dual inhibitor of A Disintegrin and Metalloproteinase with Thrombospondin motifs 7 (ADAMTS7) and 12 (ADAMTS12). The data presented here is intended for researchers, scientists, and drug development professionals to facilitate an objective assessment of **BAY-9835**'s performance against other relevant inhibitors.

Data Presentation: Comparative IC50 Values

The following table summarizes the IC50 values of **BAY-9835** and other selected ADAMTS inhibitors. The data has been compiled from various independent studies to ensure a comprehensive and unbiased comparison.

Compound Name	Target(s)	IC50 (nM)	Off-Target(s)	Off-Target IC50 (μM)
BAY-9835	ADAMTS7	6[1][2]	hADAM8	2.25[2]
ADAMTS12	30[1][2]	hADAMTS4	6.726[2]	
p-trifluoromethyl biphenyl sulfonamide	ADAMTS7	9 (Ki)	ADAMTS5	110 (Ki)
EDV33	ADAMTS7	70 (Ki)	ADAMTS5	Potent inhibitor
GLPG1972/S201086	ADAMTS5	19[1]	ADAMTS4	>8-fold selectivity[1]
Sulfonamide (from ELT)	ADAMTS5	30	ADAMTS4, ADAMTS1, MMP13, TACE	>50 to >1000-fold selectivity

Experimental Protocols: IC50 Determination

The IC50 values for ADAMTS inhibitors are typically determined using a biochemical enzymatic assay, often employing Fluorescence Resonance Energy Transfer (FRET) technology.

FRET-Based Enzymatic Assay for ADAMTS7/12 IC50 Determination

This protocol outlines the general steps for determining the IC50 values of inhibitors against ADAMTS7 and ADAMTS12 using a FRET-based assay.

Materials:

- Recombinant human ADAMTS7 and ADAMTS12 enzymes
- FRET-based peptide substrate (e.g., ATS7FP7)
- Test inhibitor (e.g., **BAY-9835**)
- Assay buffer (e.g., 50 mM Tris, 150 mM NaCl, 10 mM CaCl2, 0.05% Brij-35, pH 7.5)

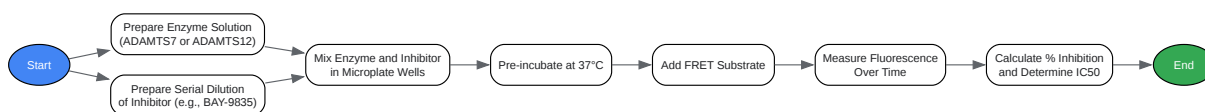
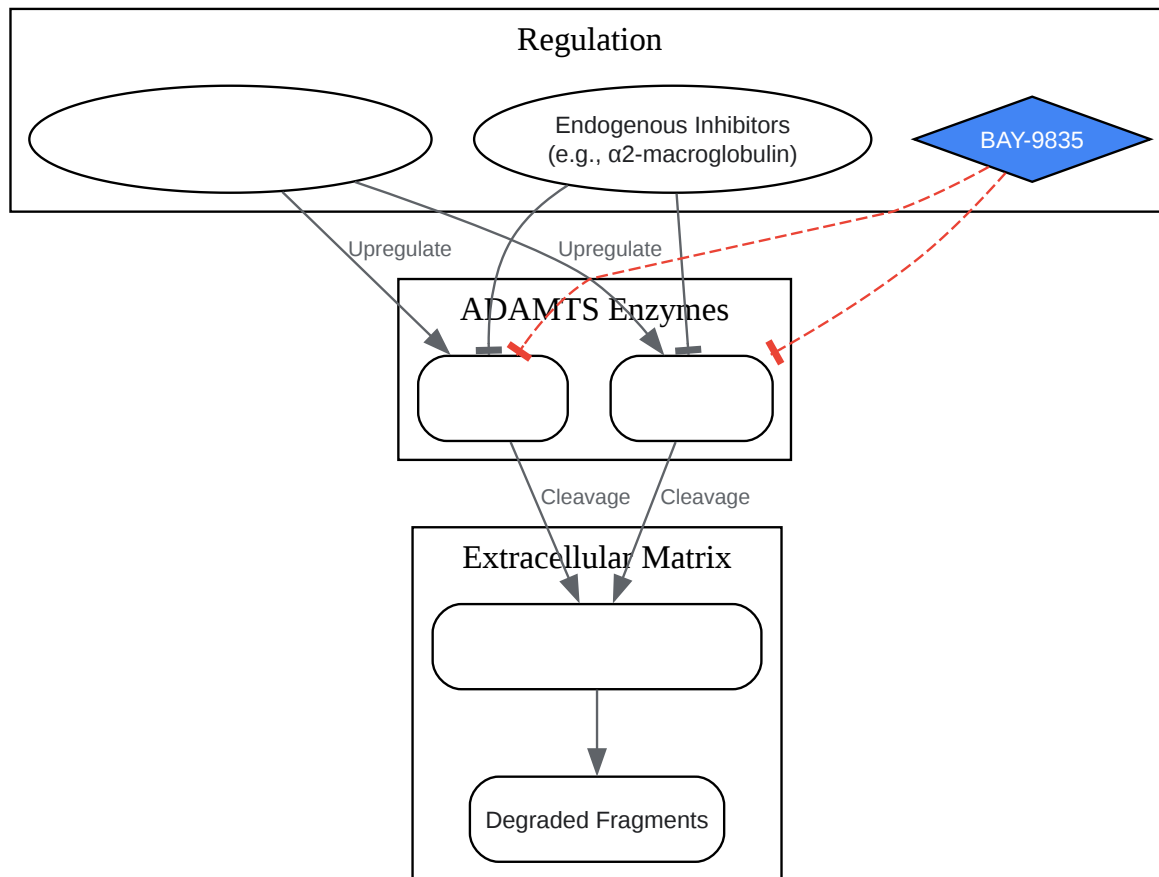
- 384-well black microplates
- Fluorescence plate reader

Procedure:

- Enzyme Preparation: Dilute the recombinant ADAMTS7 or ADAMTS12 enzyme to the desired concentration in the assay buffer.
- Inhibitor Preparation: Prepare a serial dilution of the test inhibitor in the assay buffer.
- Reaction Mixture: Add the enzyme solution to the wells of the microplate. Then, add the serially diluted inhibitor to the respective wells.
- Pre-incubation: Incubate the enzyme and inhibitor mixture at 37°C for a specified period (e.g., 15-30 minutes) to allow for inhibitor binding.
- Substrate Addition: Add the FRET substrate to all wells to initiate the enzymatic reaction.
- Fluorescence Measurement: Immediately begin monitoring the increase in fluorescence intensity using a plate reader with appropriate excitation and emission wavelengths for the specific FRET pair. Measurements are typically taken at regular intervals over a set period.
- Data Analysis:
 - Calculate the initial reaction velocity (rate of fluorescence increase) for each inhibitor concentration.
 - Normalize the velocities to the control (no inhibitor) to determine the percent inhibition.
 - Plot the percent inhibition against the logarithm of the inhibitor concentration.
 - Fit the data to a sigmoidal dose-response curve to determine the IC50 value, which is the concentration of the inhibitor that causes 50% inhibition of the enzyme activity.

Mandatory Visualization

ADAMTS7/12 Signaling Pathway



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pharmacological characterization of GLPG1972/S201086, a potent and selective small-molecule inhibitor of ADAMTS5 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Independent Verification of BAY-9835's IC50 Values: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12368751#independent-verification-of-bay-9835-s-ic50-values]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com